

# 1,4-Dibromobutane: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 1,4-Dibromobutane

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This guide provides an in-depth overview of the safety and handling precautions for **1,4-dibromobutane** (CAS No. 110-52-1), a versatile alkylating agent frequently utilized in pharmaceutical synthesis and the production of specialty polymers.[1] Due to its hazardous nature, a thorough understanding of its properties and associated risks is critical for ensuring laboratory safety.

## Chemical and Physical Properties

**1,4-Dibromobutane** is a colorless to pale yellow liquid.[1] It is a potent alkylating agent due to the presence of two bromine atoms, making it a versatile building block in organic synthesis, particularly for forming new carbon-carbon bonds and in cyclization reactions.[1] It is immiscible with water but soluble in common organic solvents like ethanol and ether.[1][2]

Table 1: Physical and Chemical Properties of **1,4-Dibromobutane**

Property	Value	References
Molecular Formula	C4H8Br2	[3][4]
Molecular Weight	215.91 g/mol	[1][5]
Appearance	Colorless to pale yellow liquid	[1]
Density	1.808 g/mL at 25 °C	[1][2]
Melting Point	-20 °C	[2]
Boiling Point	63-65 °C at 6 mmHg	[1][2]
Flash Point	>110 °C	[4][6]
Water Solubility	Immiscible	[1][2]
Solubility	Soluble in ethanol, ether, acetone, chloroform	[1][2]

## Hazard Identification and GHS Classification

**1,4-Dibromobutane** is classified as a hazardous substance. It is toxic if swallowed, causes skin irritation, and poses a risk of serious eye damage.[3][7] Inhalation may cause respiratory irritation.[3][7]

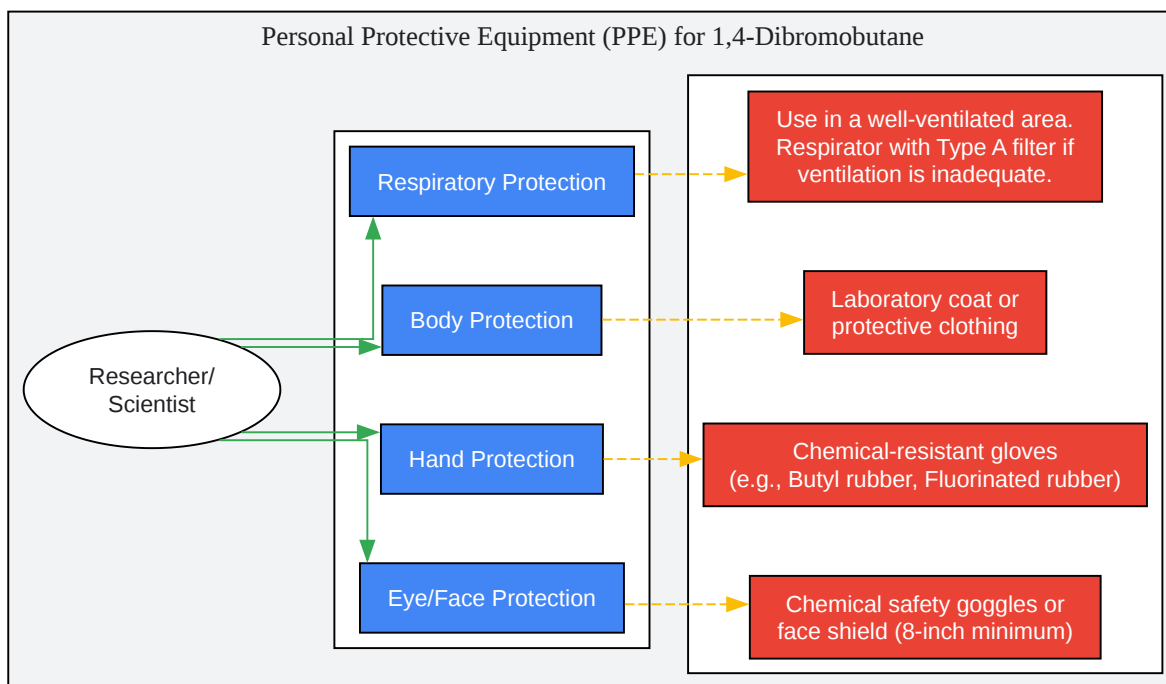
Table 2: GHS Hazard Classification for **1,4-Dibromobutane**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation
Hazardous to the aquatic environment, long-term hazard	3	H412: Harmful to aquatic life with long lasting effects

References:[3][5][8]

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure risk. The following diagram outlines the recommended PPE for handling **1,4-dibromobutane**.



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Caption: Recommended Personal Protective Equipment (PPE).

## Safe Handling and Storage

Handling:

- Avoid all personal contact, including inhalation of vapors.[9]
- Use in a well-ventilated area, preferably within a chemical fume hood.[3]
- Do not eat, drink, or smoke when handling this substance.[9][10]
- Wash hands thoroughly after handling.[3][4]

- Ground all equipment containing the material to prevent static discharge.[11]
- Keep containers securely sealed when not in use.[9]

#### Storage:

- Store in a cool, dry, and well-ventilated area.[9]
- Keep containers tightly closed.[3][4]
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and active metals (e.g., sodium, potassium, powdered aluminum).[1][9]
- Protect from light and moisture.[10] Recommended storage temperature is below +30°C.[1][2]

## First Aid Measures

Immediate medical attention is crucial in case of exposure.

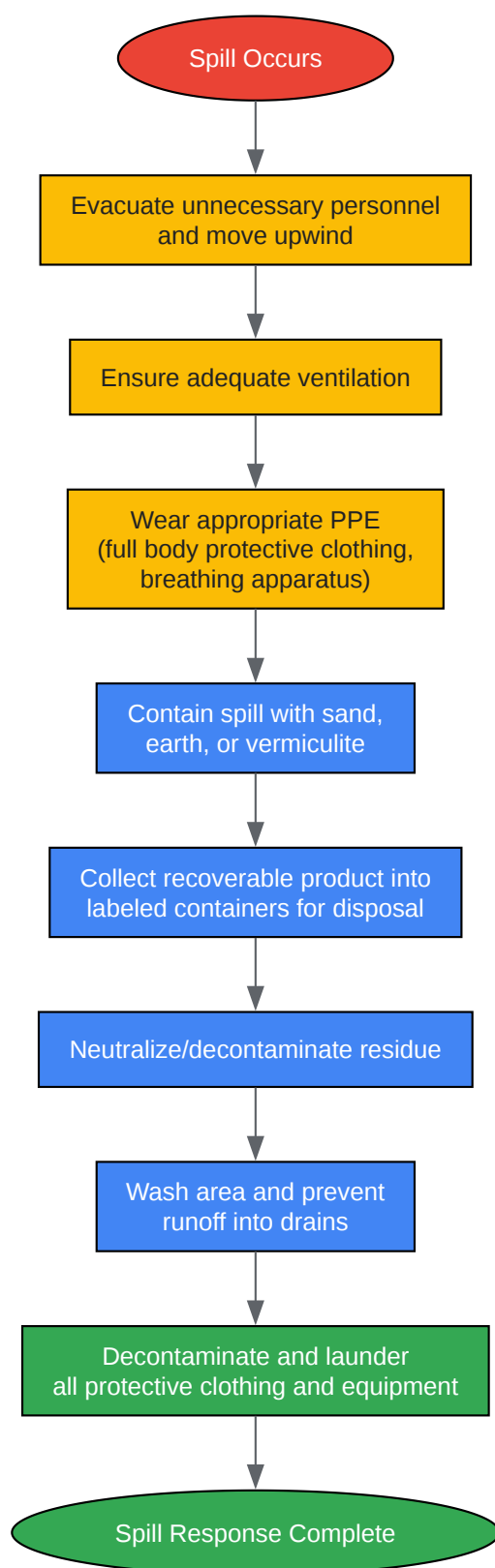
Table 3: First Aid Procedures for **1,4-Dibromobutane** Exposure

Exposure Route	First Aid Procedure	References
Ingestion	If swallowed, immediately call a POISON CENTER or doctor. [3][4] Do NOT induce vomiting. [3][12] If conscious, give water to drink.[9]	
Eye Contact	Immediately hold eyelids apart and flush the eye continuously with running water for at least 15 minutes.[9] Remove contact lenses if present and easy to do.[3] Seek immediate medical attention from an ophthalmologist.[4]	
Skin Contact	Immediately remove all contaminated clothing, including footwear.[9] Flush skin and hair with running water (and soap if available). [9] Seek medical attention if irritation occurs.[3][9]	
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[3] If not breathing, give artificial respiration.[12] If breathing is difficult, give oxygen.[12] Seek medical attention.[12]	

## Accidental Release and Fire-Fighting Measures

Accidental Release: In the event of a spill, evacuate unnecessary personnel and ensure adequate ventilation.[3] Remove all ignition sources.[9]

The logical workflow for handling a spill is outlined below:



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Caption: Logical workflow for handling a **1,4-dibromobutane** spill.

Fire-Fighting: **1,4-Dibromobutane** is combustible.[9] Heating may cause expansion or decomposition, leading to violent rupture of containers.[9]

- Suitable Extinguishing Media: Foam, dry chemical powder, carbon dioxide.[3][9] Water spray or fog should be used for large fires only.[9]
- Specific Hazards: Combustion may produce toxic fumes of carbon monoxide, carbon dioxide, and hydrogen bromide.[9]
- Protective Actions: Firefighters should wear full body protective clothing and self-contained breathing apparatus.[3][9] Cool fire-exposed containers with water spray from a protected location.[9]

## Toxicological and Reactivity Information

### Toxicology:

- Acute Effects: Toxic if swallowed.[3] Causes skin irritation and serious eye damage.[3] Inhalation can lead to respiratory irritation, drowsiness, and dizziness.[3][9]
- Chronic Effects: Long-term exposure may result in cumulative health effects.[9] There is some evidence that human exposure may result in developmental toxicity.[9]

### Reactivity:

- Chemical Stability: Stable under normal conditions.[3][10]
- Incompatible Materials: Reacts with strong oxidizing agents, strong bases, and active metals.[1][9] It may also react with brass and steel.[9]
- Hazardous Decomposition Products: On combustion, it may emit toxic fumes of carbon monoxide, carbon dioxide, and hydrogen bromide.[9][10]
- Hazardous Polymerization: Will not occur.[9][10]

## Experimental Protocols



Detailed experimental protocols should always be conducted within the framework of a comprehensive risk assessment specific to the planned procedure. The following is a generalized methodology for a reaction involving **1,4-dibromobutane** as an alkylating agent.

#### General Protocol for a Nucleophilic Substitution Reaction:

- Preparation:
  - Conduct a pre-reaction safety review, considering all reactants, products, and potential byproducts.
  - Set up the reaction apparatus in a certified chemical fume hood. Ensure all glassware is dry and free of contaminants.
  - Assemble the reaction vessel with a stirrer, condenser, and nitrogen inlet for an inert atmosphere if required.
  - Ensure appropriate quenching agents and spill kits are readily accessible.
- Reagent Handling:
  - Wearing the prescribed PPE (chemical splash goggles, laboratory coat, and chemical-resistant gloves), accurately measure the required amounts of solvent and the nucleophilic substrate.
  - Add the solvent and substrate to the reaction vessel and begin stirring.
  - Carefully measure the required amount of **1,4-dibromobutane** in the fume hood.
  - Slowly add the **1,4-dibromobutane** to the reaction mixture, monitoring for any exothermic reaction. Control the addition rate to maintain the desired reaction temperature.
- Reaction Monitoring:
  - Maintain the reaction at the specified temperature for the required duration.
  - Monitor the progress of the reaction using an appropriate analytical technique (e.g., TLC, GC, LC-MS).

- Work-up and Purification:
  - Once the reaction is complete, cool the mixture to a safe temperature.
  - Carefully quench the reaction by the slow addition of an appropriate quenching agent (e.g., water, saturated ammonium chloride solution).
  - Perform the extraction and purification of the product using established laboratory procedures, ensuring all waste is segregated into appropriate, labeled containers.
- Decontamination:
  - Thoroughly decontaminate all glassware and equipment that came into contact with **1,4-dibromobutane** using a suitable solvent.
  - Dispose of all waste materials in accordance with institutional and regulatory guidelines.

This guide is intended to provide a comprehensive overview of the safety and handling of **1,4-dibromobutane**. It is imperative that all users consult the most current Safety Data Sheet (SDS) before use and adhere to all institutional safety protocols.

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